

10-Thiofolic Acid: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	10-Thiofolic acid	
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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **10-Thiofolic acid**, a synthetic analog of folic acid. This guide details its chemical structure, physicochemical properties, synthesis, and known biological activities, with a focus on its potential as an antibacterial and antineoplastic agent.

Chemical Structure and Properties

10-Thiofolic acid is a derivative of folic acid where the nitrogen atom at the 10th position of the p-aminobenzoylglutamic acid moiety is replaced by a sulfur atom. This substitution significantly alters the electronic and steric properties of the molecule, influencing its biological activity.

Chemical Identifiers

Identifier	Value
CAS Number	54931-98-5[1]
Molecular Formula	C19H19N6O6S
IUPAC Name	(2S)-2-[[4-[[(2-amino-4-oxo-1,4-dihydropteridin-6-yl)methyl]thio]benzoyl]amino]pentanedioic acid

Physicochemical Properties



Detailed experimental data on the physicochemical properties of **10-Thiofolic acid** are not readily available in the public domain. However, based on its structural similarity to folic acid, the following properties can be inferred:

Property	Value	
Molecular Weight	457.44 g/mol (calculated)	
Melting Point	Not reported	
Solubility	Expected to have low solubility in water and organic solvents, similar to folic acid.[2] It is likely soluble in dilute aqueous bases.	
pKa	Not reported	

Synthesis of 10-Thiofolic Acid

The synthesis of **10-Thiofolic acid** was first reported by Nair and Campbell in 1975.[3] The following is a general outline of the experimental protocol based on their work and general principles of organic synthesis.

Experimental Protocol: Synthesis of **10-Thiofolic Acid**

This synthesis involves a multi-step process, beginning with the preparation of key intermediates.

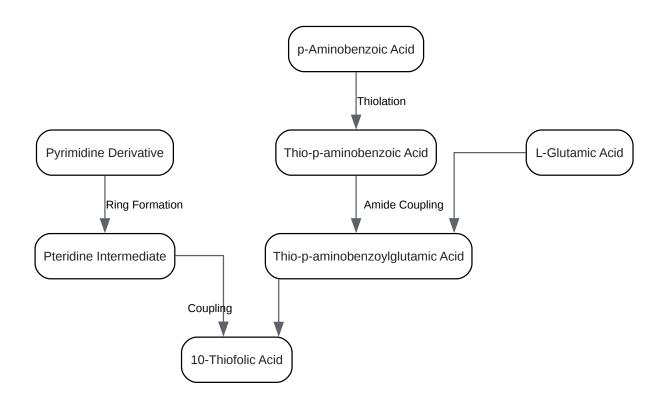
Step 1: Synthesis of the Pteridine Moiety The pteridine portion of the molecule is typically synthesized from a pyrimidine derivative. This involves a series of reactions to construct the pyrazine ring fused to the pyrimidine ring.

Step 2: Synthesis of the Thio-p-aminobenzoylglutamic Acid Moiety This intermediate is prepared by introducing a thiol group onto p-aminobenzoic acid, which is then coupled with L-glutamic acid.

Step 3: Coupling of the Pteridine and Thio-p-aminobenzoylglutamic Acid Moieties The final step involves the coupling of the pteridine intermediate with the thio-p-aminobenzoylglutamic acid moiety to yield **10-Thiofolic acid**.



Logical Workflow for the Synthesis of 10-Thiofolic Acid



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Caption: Synthetic pathway of **10-Thiofolic acid**.

Biological Activity and Mechanism of Action

10-Thiofolic acid is classified as an antifolate, a class of drugs that interfere with the action of folic acid.[4] Folic acid is essential for the de novo synthesis of purines and thymidylate, which are critical for DNA synthesis and cell division.[4][5]

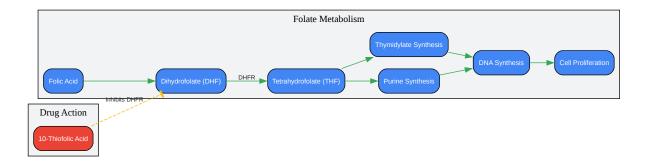
Mechanism of Action: Inhibition of Dihydrofolate Reductase (DHFR)

The primary mechanism of action of most antifolates is the inhibition of the enzyme dihydrofolate reductase (DHFR).[4] DHFR is responsible for the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF), the active form of folic acid.[5] By inhibiting DHFR, antifolates deplete the intracellular pool of THF, thereby blocking the synthesis of DNA and halting cell proliferation.[4] It is hypothesized that **10-Thiofolic acid** exerts its antineoplastic and antibacterial effects through this mechanism.



Signaling Pathway: Interference with Folate Metabolism

The folate metabolism pathway is crucial for cellular proliferation. By acting as an antagonist to folic acid, **10-Thiofolic acid** disrupts this vital pathway.



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Caption: Proposed mechanism of 10-Thiofolic acid action.

Antibacterial and Antineoplastic Potential

10-Thiofolic acid has been identified as a potential antibacterial and antineoplastic agent.[1] Its ability to inhibit DHFR makes it a target for rapidly proliferating cells, such as bacteria and cancer cells, which have a high demand for nucleotide synthesis. Further research is needed to fully elucidate its efficacy and spectrum of activity in these areas.

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